

# Methyl L-alaninate molecular weight and formula

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## Compound of Interest

Compound Name: Methyl L-alaninate

Cat. No.: B155853

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## An In-depth Technical Guide to Methyl L-alaninate

This guide provides a detailed overview of the fundamental physicochemical properties of **Methyl L-alaninate**, tailored for researchers, scientists, and professionals in drug development.

## Core Physicochemical Data

**Methyl L-alaninate** is the methyl ester of the amino acid L-alanine. It is a common reagent in synthetic organic chemistry, particularly in peptide synthesis. The hydrochloride salt form is also frequently used.

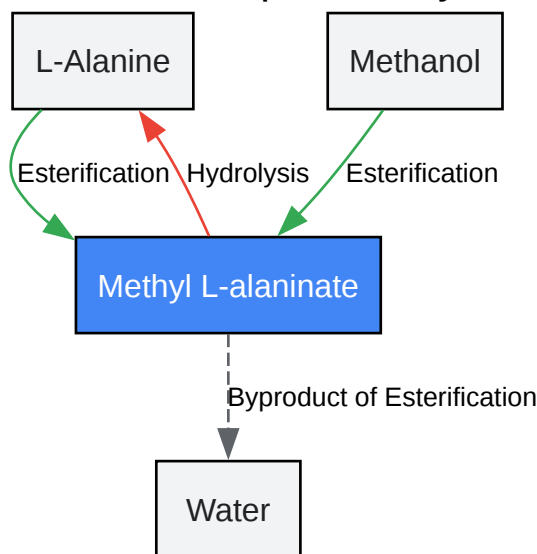
Below is a summary of the key quantitative data for **Methyl L-alaninate** and its common salt form.

Compound	Synonyms	Molecular Formula	Molecular Weight ( g/mol )	CAS Number
Methyl L-alaninate	L-Alanine methyl ester	C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub>	103.12[1][2][3]	10065-72-2[4]
Methyl L-alaninate Hydrochloride	L-Alanine methyl ester hydrochloride	C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub> • HCl	139.6[5]	2491-20-5[5]

## Chemical Structure and Relationships

The molecular structure of **Methyl L-alaninate** is derived from the parent amino acid, L-alanine, through the esterification of the carboxylic acid group with methanol. This structural relationship is fundamental to its chemical properties and reactivity.

### Structural Relationship of Methyl L-alaninate



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Caption: Logical diagram illustrating the synthesis of **Methyl L-alaninate**.

## Applications in Research and Development

**Methyl L-alaninate** serves as a versatile building block in various scientific applications:

- **Pharmaceutical Synthesis:** It is utilized as an intermediate in the creation of more complex bioactive molecules. For instance, it has been used in the synthesis of nucleotides with anti-HIV activity and in the development of anticancer agents[5].
- **Biochemical Research:** In laboratory settings, it is employed in studies related to protein interactions, enzyme mechanisms, and metabolism[1]. Specifically, its hydrochloride salt is used in in-vivo studies to measure glucose and alanine metabolism[1].
- **Peptide Synthesis:** As a derivative of an amino acid, it is a fundamental component in the stepwise construction of peptides for research in drug discovery and protein function[1].

## Experimental Protocols

Detailed experimental protocols for the synthesis or use of **Methyl L-alaninate** are highly specific to the intended application and are typically found in peer-reviewed scientific literature or detailed chemical synthesis publications. The provided search results indicate its use in various syntheses but do not offer specific, step-by-step experimental methodologies. For detailed protocols, consulting primary research articles or specialized chemical synthesis databases is recommended.

## Signaling Pathways

**Methyl L-alaninate** is a simple amino acid derivative and is not known to be directly involved in specific biological signaling pathways in the manner of a signaling molecule. Its primary biological relevance lies in its participation in metabolic pathways as a derivative of L-alanine[1]. Therefore, diagrams of signaling pathways are not applicable to this compound.

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## References

- 1. Buy Methyl L-alaninate | 10065-72-2 [smolecule.com]
- 2. N-Methyl-L-Alanine | C<sub>4</sub>H<sub>9</sub>NO<sub>2</sub> | CID 5288725 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. L-Alanine methyl ester | C<sub>4</sub>H<sub>9</sub>NO<sub>2</sub> | CID 82335 - PubChem [pubchem.ncbi.nlm.nih.gov]
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